

High-Resolution HPLC Determination of Azathioprine Impurity E

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Compound of Interest

Compound Name: *Sodium 1-methyl-4-nitro-1H-imidazol-5-olate*

CAS No.: 35681-68-6

Cat. No.: B601022

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Application Note & Protocol | Pharmaceutical Quality Control

Executive Summary & Scientific Rationale

Azathioprine, a prodrug of 6-mercaptopurine, is a critical immunosuppressant used in organ transplantation and autoimmune diseases.[1] Its stability is compromised by hydrolysis and thiolysis, leading to specific degradation products. Among these, Impurity E (1-Methyl-4-nitro-1H-imidazol-5-ol) represents the imidazole byproduct of the cleavage of the thioether bond.

Detecting Impurity E is analytically challenging due to its high polarity and structural similarity to other imidazole-based impurities (like Impurity A). Standard isocratic methods often fail to resolve Impurity E from the solvent front or other polar degradants.

This protocol details a Gradient Reverse-Phase HPLC (RP-HPLC) method designed for high specificity. By utilizing a C18 stationary phase with a controlled acidic pH mobile phase, we suppress the ionization of the imidazole hydroxyl group, increasing retention and resolution.

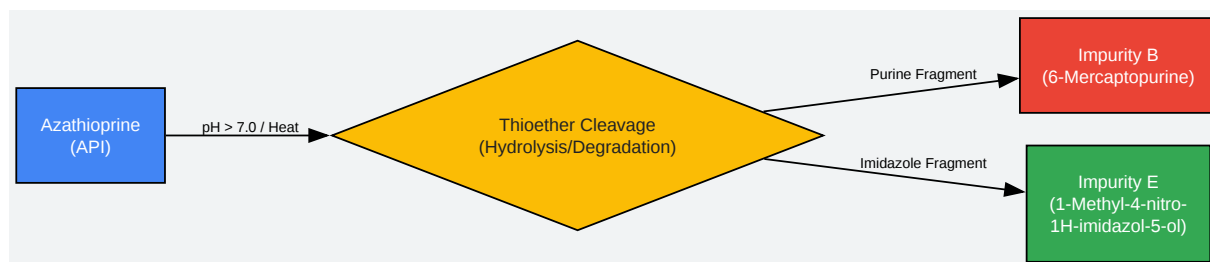
Key Chemical Insight: The Degradation Pathway

Azathioprine degrades primarily via nucleophilic attack on the C-S bond.

- Pathway 1 (Thiolysis/Hydrolysis): Yields 6-Mercaptopurine (Impurity B) and Impurity E.
- Pathway 2 (Aminolysis): Yields Impurity A (Amino-imidazole).

Visualizing the Degradation Mechanism

The following diagram illustrates the formation of Impurity E, establishing the necessity for a method capable of separating the API from its cleavage fragments.



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Figure 1: Mechanistic pathway showing the formation of Impurity E from Azathioprine via thioether cleavage.

Method Development Strategy

Column Selection: C18 vs. C8

Impurity E is a small, polar molecule (LogP approx -0.5). A C18 (Octadecylsilane) column is selected over C8 to maximize hydrophobic interaction and retention. A high surface area carbon load (>15%) is recommended to prevent early elution near the void volume.

Mobile Phase & pH Control

The imidazole moiety of Impurity E has ionizable groups.

- Buffer: Potassium Dihydrogen Phosphate (KH_2PO_4).
- pH 3.0 - 3.5: Maintaining an acidic pH ensures the molecule remains largely neutral (suppressing the ionization of the -OH group), improving peak shape and retention.
- Organic Modifier: Acetonitrile is chosen for its lower UV cutoff compared to Methanol, essential for detection at lower wavelengths (240 nm).

Detailed Experimental Protocol

Reagents and Standards

- Azathioprine Reference Standard: >99.0% purity (USP/EP grade).
- Impurity E Standard: 1-Methyl-4-nitro-1H-imidazol-5-ol (CAS: 73703-74-9 or Sodium Salt CAS: 35681-68-6).^{[2][3][4]}
- Acetonitrile: HPLC Grade.
- Potassium Dihydrogen Phosphate: AR Grade.
- Orthophosphoric Acid (85%): For pH adjustment.
- Water: Milli-Q / HPLC Grade (Resistivity > 18.2 MΩ·cm).

Chromatographic Conditions

Parameter	Specification
Instrument	HPLC with PDA/UV Detector (e.g., Agilent 1260/1290, Waters Alliance)
Column	C18, 250 mm x 4.6 mm, 5 μ m (e.g., Zorbax Eclipse Plus or Inertsil ODS-3)
Column Temp	25°C $\pm$ 2°C
Flow Rate	1.0 mL/min
Injection Volume	20 μ L
Detection	UV @ 240 nm (Impurity E max) and 280 nm (Azathioprine)
Run Time	25 Minutes

Mobile Phase Preparation

- Mobile Phase A (Buffer): Dissolve 6.8 g of KH_2PO_4 in 1000 mL water. Adjust pH to 3.5 ± 0.05 with dilute Orthophosphoric acid. Filter through 0.45 μ m membrane.
- Mobile Phase B: 100% Acetonitrile (degassed).

Gradient Program

A gradient is required to separate the early eluting Impurity E from the late eluting Azathioprine and other potential dimers.

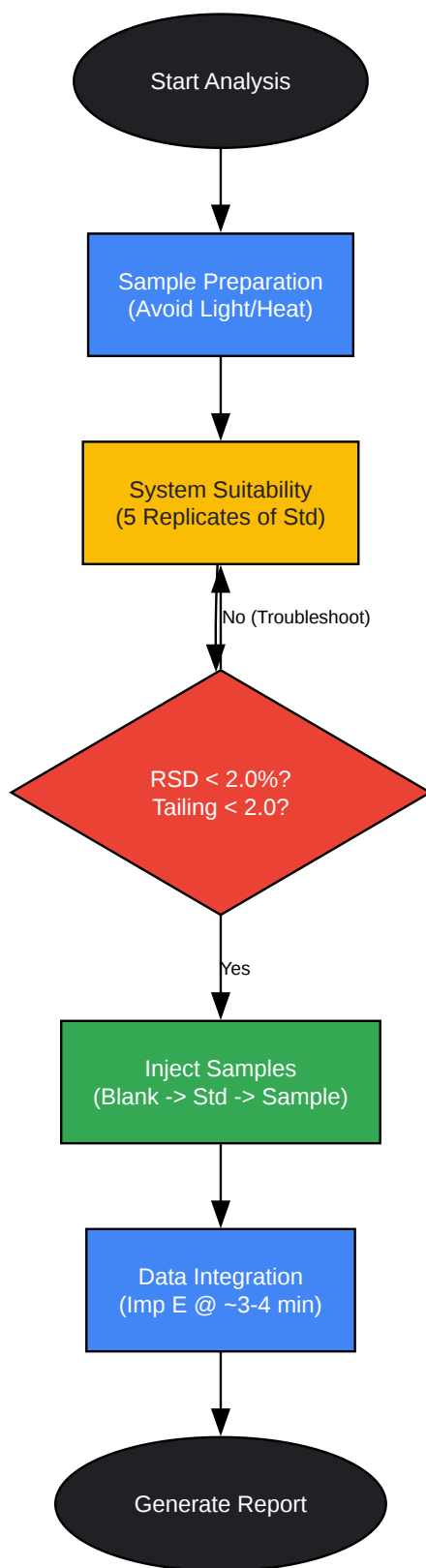
Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Event
0.00	95	5	Isocratic Hold (Retain Polar Impurities)
5.00	95	5	End Isocratic Hold
15.00	60	40	Linear Gradient
20.00	60	40	Wash
21.00	95	5	Re-equilibration
25.00	95	5	End of Run

Standard & Sample Preparation

- Diluent: Mobile Phase A : Acetonitrile (80:20 v/v).
- Impurity E Stock Solution (100 µg/mL): Weigh 10 mg Impurity E standard into a 100 mL flask. Dissolve in 5 mL Acetonitrile, dilute to volume with Diluent.
- Azathioprine Sample Solution (500 µg/mL): Weigh 25 mg Azathioprine API/Tablet powder. Transfer to 50 mL flask. Add 20 mL Diluent, sonicate for 15 mins (keep temp < 25°C to prevent degradation). Make up to volume. Filter through 0.45 µm PVDF filter.
 - Note: Do not use Nylon filters as they may adsorb acidic impurities.

Analytical Workflow

The following flowchart defines the operational sequence to ensure data integrity and reproducibility.



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Figure 2: Step-by-step analytical workflow for Azathioprine Impurity E detection.

Method Validation & System Suitability

To ensure the method is "self-validating" (Trustworthiness), the following criteria must be met before accepting data.

System Suitability Limits

Parameter	Acceptance Criteria	Rationale
Resolution (Rs)	> 2.0 between Impurity E and Solvent Front	Ensures accurate integration of the early eluting peak.
Tailing Factor (T)	< 1.5 for Impurity E	Imidazole peaks often tail; pH 3.5 controls this.
Theoretical Plates (N)	> 3000	Indicates column efficiency.
Precision (RSD)	< 2.0% (n=6 injections)	Verifies injector and pump stability.

Validation Parameters (Summary)

- Specificity: Inject individual impurities (A, B, E, G) to confirm no co-elution. Impurity E typically elutes first (approx 3-5 mins), followed by Impurity B, then Azathioprine.
- Linearity: 0.1 µg/mL to 5.0 µg/mL ($r^2 > 0.999$).
- LOD/LOQ:
 - LOD: ~0.03 µg/mL (S/N ratio 3:1).
 - LOQ: ~0.10 µg/mL (S/N ratio 10:1).
- Accuracy: Recovery studies at 50%, 100%, and 150% of the specification limit (usually 0.15% or 0.5% depending on monograph).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Impurity E elutes in void	Mobile phase too strong (too much ACN)	Reduce initial ACN to 3% or 5%. Ensure column is fully equilibrated.
Broad/Tailing Peak	pH too high	Adjust buffer pH to 3.0. Imidazoles tail at neutral pH.
Ghost Peaks	Contaminated Water/Buffer	Use fresh Milli-Q water. Filter buffer through 0.22 µm.
Area Variation	Sample degradation	Azathioprine is light sensitive. Use amber glassware and analyze immediately.

References

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